

Technical Guide: Synthesis and Characterization of Sodium 2-Nitrophenolate

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Compound of Interest

Compound Name: Sodium 2-nitrophenolate

CAS No.: 36729-73-4

Cat. No.: B7771937

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Executive Summary

This technical guide details the synthesis of **Sodium 2-nitrophenolate** (CAS 824-39-5) via the neutralization of 2-nitrophenol with sodium hydroxide.[1] While conceptually a simple acid-base reaction, the protocol requires precise stoichiometric control and thermal management to yield a high-purity, pharmaceutical/agrochemical-grade product.

Sodium 2-nitrophenolate is a critical intermediate in organic synthesis and a potent plant growth regulator (Atonik).[1] The conversion from the free phenol to the sodium salt results in a dramatic change in physicochemical properties—most notably a bathochromic shift (yellow to deep red) and a significant increase in water solubility, which is the primary driver for its bioavailability in agricultural applications.

Chemical Foundation & Thermodynamics

Reaction Mechanism

The synthesis is a direct deprotonation of the phenolic hydroxyl group by a strong base. 2-Nitrophenol is a weak acid (

), made more acidic than phenol (

) due to the electron-withdrawing nitro group at the ortho position.

Reaction Equation:

Thermodynamic Considerations

- **Exothermic Nature:** The neutralization reaction is exothermic (). On a laboratory scale, this heat is manageable; however, during scale-up, the rate of base addition must be controlled to prevent thermal runaway or local overheating, which can lead to the formation of tarry "black material" by-products.
- **Solubility Equilibrium:** The sodium salt is highly soluble in water but less soluble in organic solvents like ethanol or acetone. This solubility differential is exploited during the recrystallization step to purify the product from unreacted organic impurities.

Experimental Protocol

Reagents & Equipment

Reagent	Grade	Function
2-Nitrophenol	>99% Purity	Precursor / Substrate
Sodium Hydroxide (NaOH)	Analytical Grade	Base (Deprotonating agent)
Ethanol (Absolute)	Solvent	Reaction medium / Crystallization
Distilled Water	Solvent	Solvent for NaOH

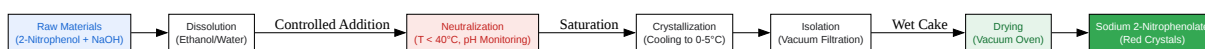
Equipment:

- 3-neck Round Bottom Flask (equipped with reflux condenser, dropping funnel, and thermometer).
- Magnetic Stirrer / Overhead Stirrer (essential for slurry handling).
- pH Meter (calibrated).

- Vacuum Filtration Setup (Buchner funnel).

Synthesis Workflow

The following diagram outlines the critical unit operations for the synthesis.



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Figure 1: Process flow diagram for the synthesis of **Sodium 2-nitrophenolate**.^[1]

Step-by-Step Procedure

Step 1: Preparation of Solutions

- Dissolve 0.1 mol (13.9 g) of 2-nitrophenol in 50 mL of Ethanol. The solution will appear bright yellow.
- Prepare a stoichiometric solution of NaOH: Dissolve 0.1 mol (4.0 g) of NaOH in 10 mL of distilled water. Note: A slight excess (1-2%) of 2-nitrophenol is preferred over excess NaOH to ensure the final product is not hygroscopic due to residual alkali.

Step 2: Neutralization Reaction

- Place the ethanolic 2-nitrophenol solution in the 3-neck flask.
- Begin stirring and monitor temperature.
- Add the aqueous NaOH solution dropwise via the addition funnel.
 - Observation: The solution will immediately darken from yellow to deep orange/red. This is the bathochromic shift indicating the formation of the phenolate anion.
 - Control: Maintain temperature below 40°C to prevent side reactions.

Step 3: Crystallization

- After addition is complete, stir for 30 minutes at room temperature to ensure reaction completion.
- Concentrate the solution slightly under reduced pressure if necessary (remove ~20% solvent).
- Cool the mixture to 0–5°C in an ice bath. The sodium salt will precipitate as red needle-like crystals.

Step 4: Isolation & Purification

- Filter the crystals using vacuum filtration.
- Wash the filter cake with cold ethanol (2 x 10 mL) to remove unreacted 2-nitrophenol (which is soluble in ethanol).
- Dry the product in a vacuum oven at 60°C for 4 hours. Caution: Do not overheat; nitro compounds can be thermally unstable.

Characterization & Quality Control

To validate the synthesis, the following analytical parameters must be checked.

Parameter	2-Nitrophenol (Starting Material)	Sodium 2-Nitrophenolate (Product)
Appearance	Yellow crystalline solid	Deep Red/Orange needles
Melting Point	44–45°C	>300°C (Decomposes)
Solubility (Water)	Low (< 2 g/L)	High (Highly soluble)
pH (1% aq.[2] soln)	~5-6 (Weakly acidic)	~8-9 (Alkaline)

Spectroscopic Validation

- UV-Vis: A distinct red shift is observed. The absorption maximum () shifts to a longer wavelength due to the increased conjugation of the phenolate anion.

- IR Spectroscopy:
 - Disappearance of the broad O-H stretch ($\sim 3200\text{-}3400\text{ cm}^{-1}$) present in the free phenol.
 - Shift in the Nitro () symmetric and asymmetric stretching frequencies due to resonance effects with the phenolate oxygen.

Safety & Handling (E-E-A-T)

Critical Warning: Nitrophenols and their salts are toxic and can be explosive if handled improperly.

- Explosion Hazard: While the sodium salt is generally stable, dry nitro compounds can be shock-sensitive or explosive at high temperatures. Never grind the dry salt in a mortar and pestle.
- Toxicity: **Sodium 2-nitrophenolate** is harmful if swallowed and toxic to aquatic life.^{[2][3]} All waste streams (mother liquor) must be treated as hazardous chemical waste.
- PPE: Standard lab coat, nitrile gloves, and safety goggles are mandatory. Work in a fume hood to avoid inhaling dust.

Applications

- Agriculture: Used as a biostimulant (Atonik) to enhance nutrient uptake and root growth.
- Pharma: Precursor for the reduction to 2-aminophenol, a key intermediate for antifungal drugs and dyes.

References

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